

Crystal Structure of Cysteamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2-(Aminosulfanyl)ethan-1-amine

CAS No.: 144678-17-1

Cat. No.: B12554865

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Executive Summary

Cysteamine hydrochloride (2-aminoethanethiol hydrochloride, C

H

NS[1][2]·HCl) is the standard of care for nephropathic cystinosis, a lysosomal storage disorder. Despite its clinical importance, the molecule presents significant solid-state challenges, including extreme hygroscopicity, susceptibility to oxidation (forming cystamine), and a critical solid-solid phase transition near physiological temperature (37 °C).

This guide provides a definitive analysis of the crystal structure, polymorphism, and lattice dynamics of cysteamine hydrochloride. It is designed to support researchers in optimizing formulation stability and understanding the structural causality behind its physicochemical behavior.

Crystallographic Fundamentals

Cysteamine hydrochloride exhibits trimorphism, existing in three distinct crystalline forms depending on temperature and processing history. The most relevant form for pharmaceutical

applications at room temperature is Form I (Monoclinic).

Comparative Crystal Data

The following table synthesizes the lattice parameters for the three known polymorphs. Note the doubling of the unit cell volume and change in symmetry during the Form I

Form III transition.

Parameter	Form I (Commercial/Stable)	Form II (Metastable)	Form III (High Temp)
Crystal System	Monoclinic	Triclinic	Monoclinic
Space Group	ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> (No.[3][4][5] 14)	(No. 2)	(No. 15)
Temperature	173 K	293 K	293 K (Stable > 310 K)
()	7.7441(4)	7.31	15.5222(5)
()	8.4931(5)	8.84	8.6384(3)
()	8.7126(5)	11.03	8.7007(3)
()	101.962(4)	102.2	101.556(2)
	4	2	8
Volume ()	560.60(5)	~656	1143.00(6)
Calculated Density	1.346 Mg/m	1.36 Mg/m	1.32 Mg/m

*Note: Triclinic parameters vary slightly by synthesis method; Form II is often observed as a minor impurity or under specific solvent conditions.

Structural Analysis & Packing Motifs

Molecular Conformation

In the crystal lattice, the cysteaminium cation (

) adopts a gauche conformation around the C1—C2 bond. This folding is stabilized by an intramolecular interaction between the ammonium protons and the sulfur atom, although the primary stabilization energy comes from the ionic lattice forces.

The Hydrogen Bonding Network

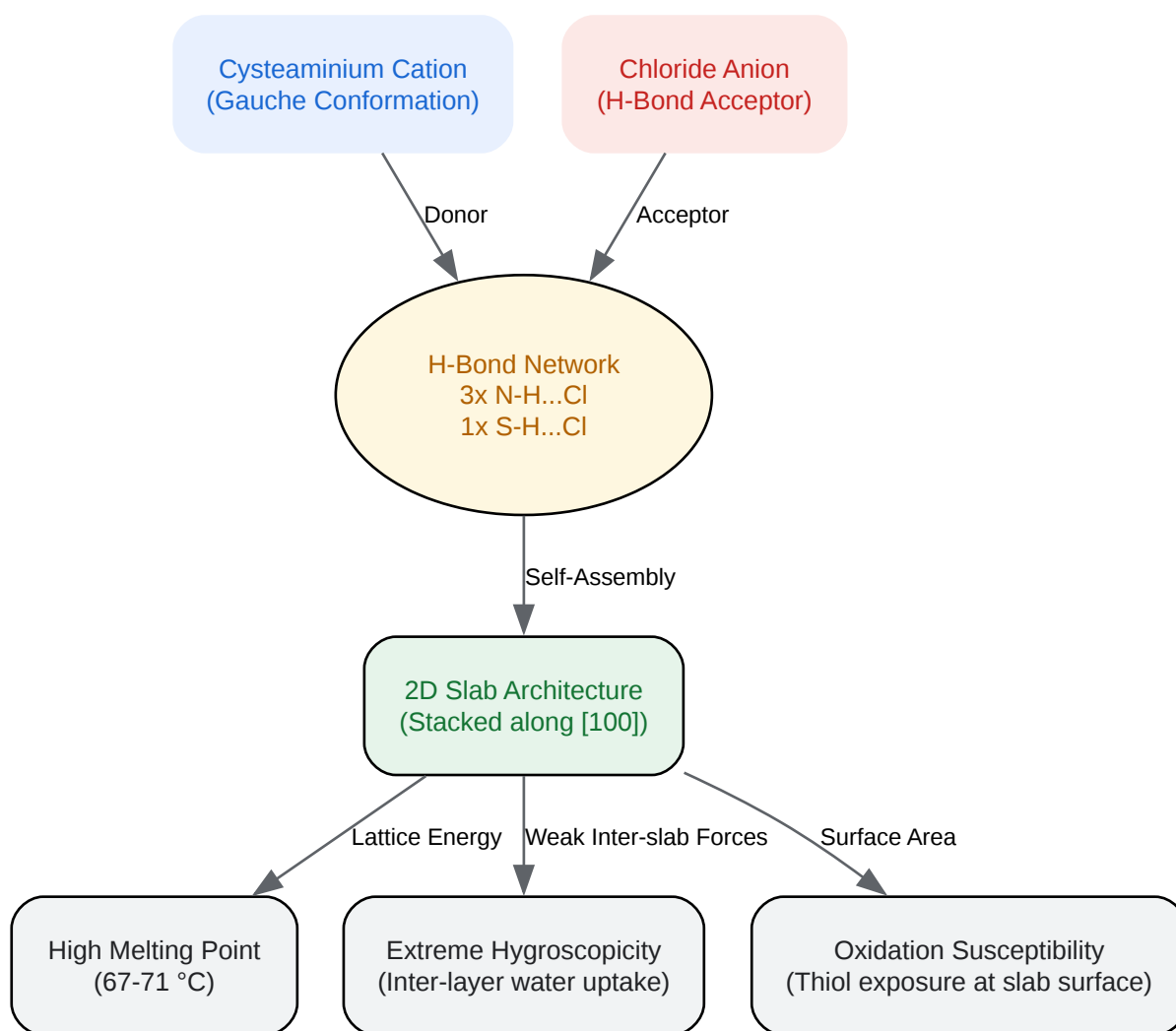
The stability of cysteamine hydrochloride is dictated by a robust 2D hydrogen-bonding network.

- Donors: The ammonium group () provides three protons; the thiol group () provides one.
- Acceptors: The Chloride anion () acts as the primary acceptor.
- Topology: The cations are linked to anions via one and three hydrogen bonds.^[5]

This network creates 2D slab-like layers stacked along the [100] direction.^[5] The space between these slabs is a critical vulnerability; it allows for the intercalation of water molecules, explaining the compound's deliquescent nature.

Visualization of Structural Logic

The following diagram illustrates the hierarchical organization of the crystal structure and its relationship to stability.



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Figure 1: Structural hierarchy of Cysteamine HCl, linking atomic interactions to macroscopic physicochemical properties.

Polymorphism and Phase Transitions[7]

A critical consideration for drug development is the enantiotropic phase transition between Form I and Form III.

The 37 °C Transition

At approximately 310 K (37 °C), Form I (

) transforms into Form III (

).

- Thermodynamic Nature: Enantiotropic (reversible).
- Mechanism: Displacive transformation involving a slight rotation of the cysteamine chains and a shift in the stacking sequence, doubling the a -axis.
- Implication: This transition occurs exactly at physiological temperature. Formulations stored in warm climates ($>30\text{ }^{\circ}\text{C}$) may undergo partial conversion, altering dissolution rates and potentially compromising physical stability (caking/sintering).

Thermal Expansion

Detailed X-ray powder diffraction (XRPD) studies show anisotropic thermal expansion. The

a -axis expands significantly more than

or

as the temperature approaches the transition point, reflecting the weakening of the inter-layer forces.

Experimental Protocols

Single Crystal Growth

Growing high-quality single crystals of cysteamine HCl is challenging due to its high solubility and hygroscopicity.

Protocol:

- Solvent System: Use absolute ethanol or a methanol/ethanol (1:1) mix. Avoid water to prevent deliquescence.
- Saturation: Dissolve cysteamine HCl in warm ethanol ($40\text{ }^{\circ}\text{C}$) until saturation.
- Seeding: Filter the solution through a $0.22\text{ }\mu\text{m}$ PTFE filter into a silanized glass vial.

- Vapor Diffusion: Place the vial (uncapped) inside a larger jar containing diethyl ether (antisolvent). Seal the outer jar tightly.
- Incubation: Store at 4 °C in the dark. Ether diffusion will slowly lower solubility, yielding colorless blocks within 48-72 hours.
- Harvesting: Isolate crystals under dry nitrogen flow or cover immediately with Paratone oil to prevent atmospheric water absorption.

Powder X-Ray Diffraction (PXRD) Setup

To distinguish Form I from Form III, precise temperature control is required.

- Instrument: Diffractometer with Bragg-Brentano geometry (e.g., Bruker D8).
- Source: Cu K
radiation (
).
- Sample Prep: Grind sample in a glove box (<10% RH). Load into a sealed capillary or an airtight sample holder with a Kapton window.
- Scan Parameters: 2
range 5–50°; Step size 0.02°; 1 sec/step.
- Diagnostic Peaks:
 - Form I: Distinct peaks at ~19.5° and ~24.2° 2
 - .
 - Form III: Appearance of new reflections at low angles and splitting of the main peaks due to the lattice expansion.

Pharmaceutical Implications[1][6][7][8][9][10][11] Hygroscopicity Management

Cysteamine HCl is deliquescent. Above 35% Relative Humidity (RH), it absorbs water to form a saturated solution (approx.[6][7][8] 47.5 mol%).[6][7]

- Handling: All manufacturing must occur in humidity-controlled suites (<30% RH).
- Packaging: Requires Alu/Alu blisters or glass bottles with molecular sieve desiccants.

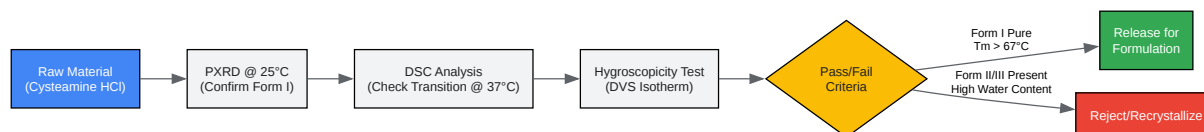
Oxidation Control

The thiol group is prone to oxidation to cystamine (disulfide).

- Mechanism: Accelerated by moisture (which increases molecular mobility in the solid state) and trace metals.
- Mitigation: Nitrogen purging during crystallization and packaging is mandatory. Chelation agents (e.g., EDTA) are often added to liquid formulations but are ineffective in the solid state; therefore, high crystal purity is essential.

Workflow for Stability Assessment

The following workflow outlines the critical path for verifying the solid-state integrity of cysteamine HCl batches.



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Figure 2: Quality Control workflow for solid-state characterization of Cysteamine HCl.

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